

# Physicochemical properties of Bismuth(III) 2-ethylhexanoate

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## Compound of Interest

Compound Name: Bismuth 2-ethylhexanoate

Cat. No.: B3429150

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An In-depth Technical Guide to the Physicochemical Properties of Bismuth(III) 2-ethylhexanoate

## Introduction

Bismuth(III) 2-ethylhexanoate, also known as bismuth octoate, is an organometallic compound with the chemical formula  $C_{24}H_{45}BiO_6$ .<sup>[1][2]</sup> It is a metal carboxylate that has garnered significant attention in various industrial and research applications, primarily as a catalyst, lubricant additive, and paint drier.<sup>[3][4][5][6]</sup> Its rising prominence is partly due to its lower toxicity compared to lead or zinc-based counterparts, making it a more environmentally friendly alternative in many processes.<sup>[2]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of Bismuth(III) 2-ethylhexanoate, detailed experimental protocols for its characterization, and a logical workflow for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who require a detailed understanding of this compound.

## Physicochemical Properties

The key physicochemical properties of Bismuth(III) 2-ethylhexanoate are summarized in the table below. It is important to note that some properties, such as appearance, can vary depending on the purity and the solvent used in its preparation.<sup>[1][7]</sup>

Property	Value
Chemical Formula	C <sub>24</sub> H <sub>45</sub> BiO <sub>6</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	638.61 g/mol <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Appearance	Pale yellow to brown viscous liquid or white solid <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Density	1.28 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Boiling Point	228°C at 760 mmHg <a href="#">[7]</a> <a href="#">[13]</a> to 329.1±42.0°C at 760 mmHg (Predicted) <a href="#">[1]</a>
Flash Point	72°C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Solubility	Not miscible with water <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a> ; Soluble in organic solvents <a href="#">[1]</a>
Vapor Pressure	4Pa at 20°C <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Decomposition Temperature	No specific data available, but noted for excellent thermal stability <a href="#">[1]</a> <a href="#">[8]</a>
Hydrolytic Sensitivity	No reaction with water under neutral conditions <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[14]</a> <a href="#">[15]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of Bismuth(III) 2-ethylhexanoate are crucial for its application in research and development.

### Synthesis of Bismuth(III) 2-ethylhexanoate

Several methods can be employed for the synthesis of Bismuth(III) 2-ethylhexanoate. Two common approaches are direct reaction and electrochemical synthesis.

#### 1. Direct Reaction Method:

This method involves the direct reaction of a bismuth-containing precursor, such as bismuth oxide (Bi<sub>2</sub>O<sub>3</sub>), with 2-ethylhexanoic acid.

- Materials: Bismuth oxide ( $\text{Bi}_2\text{O}_3$ ), 2-ethylhexanoic acid, and a suitable organic solvent (e.g., xylene or mineral spirits).
- Procedure:
  - A stoichiometric amount of bismuth oxide is suspended in the organic solvent in a reaction vessel equipped with a stirrer and a condenser.
  - A corresponding stoichiometric amount of 2-ethylhexanoic acid is slowly added to the suspension while stirring.
  - The reaction mixture is heated to a specific temperature (e.g., 80-120°C) and maintained for several hours to ensure the completion of the reaction.
  - Water formed during the reaction can be removed by azeotropic distillation.
  - After the reaction is complete, the mixture is cooled, and any unreacted solids are removed by filtration.
  - The solvent is then removed under reduced pressure to yield the final product, Bismuth(III) 2-ethylhexanoate.

## 2. Electrochemical Synthesis:

This method utilizes the anodic dissolution of bismuth metal in the presence of 2-ethylhexanoic acid.<sup>[16]</sup>

- Materials: Bismuth metal (anode), Platinum (cathode), 2-ethylhexanoic acid, a suitable solvent (e.g., acetone or acetonitrile), and a supporting electrolyte (e.g.,  $(\text{CH}_3\text{CH}_2\text{O})_4\text{NClO}_4$ ).<sup>[16]</sup>
- Procedure:
  - An electrolytic cell is set up with a bismuth anode and a platinum cathode.
  - The electrolyte solution is prepared by dissolving 2-ethylhexanoic acid and the supporting electrolyte in the chosen solvent.

- A constant current is passed through the cell, leading to the dissolution of the bismuth anode and the formation of Bismuth(III) 2-ethylhexanoate in the solution.
- The reaction is carried out for a specific duration to achieve the desired yield.
- Upon completion, the product can be isolated from the electrolyte solution, which may involve precipitation and filtration, followed by washing and drying.[\[16\]](#)

## Characterization Techniques

To confirm the identity and purity of the synthesized Bismuth(III) 2-ethylhexanoate and to determine its properties, several analytical techniques are employed.

### 1. Thermogravimetric Analysis (TGA):

TGA is used to evaluate the thermal stability and decomposition profile of the compound.

- Procedure:
  - A small, accurately weighed sample of Bismuth(III) 2-ethylhexanoate is placed in a TGA crucible.
  - The sample is heated at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen).[\[17\]](#)
  - The weight loss of the sample is recorded as a function of temperature.
  - The resulting TGA curve provides information on the onset of decomposition and the temperature ranges of thermal stability.

### 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

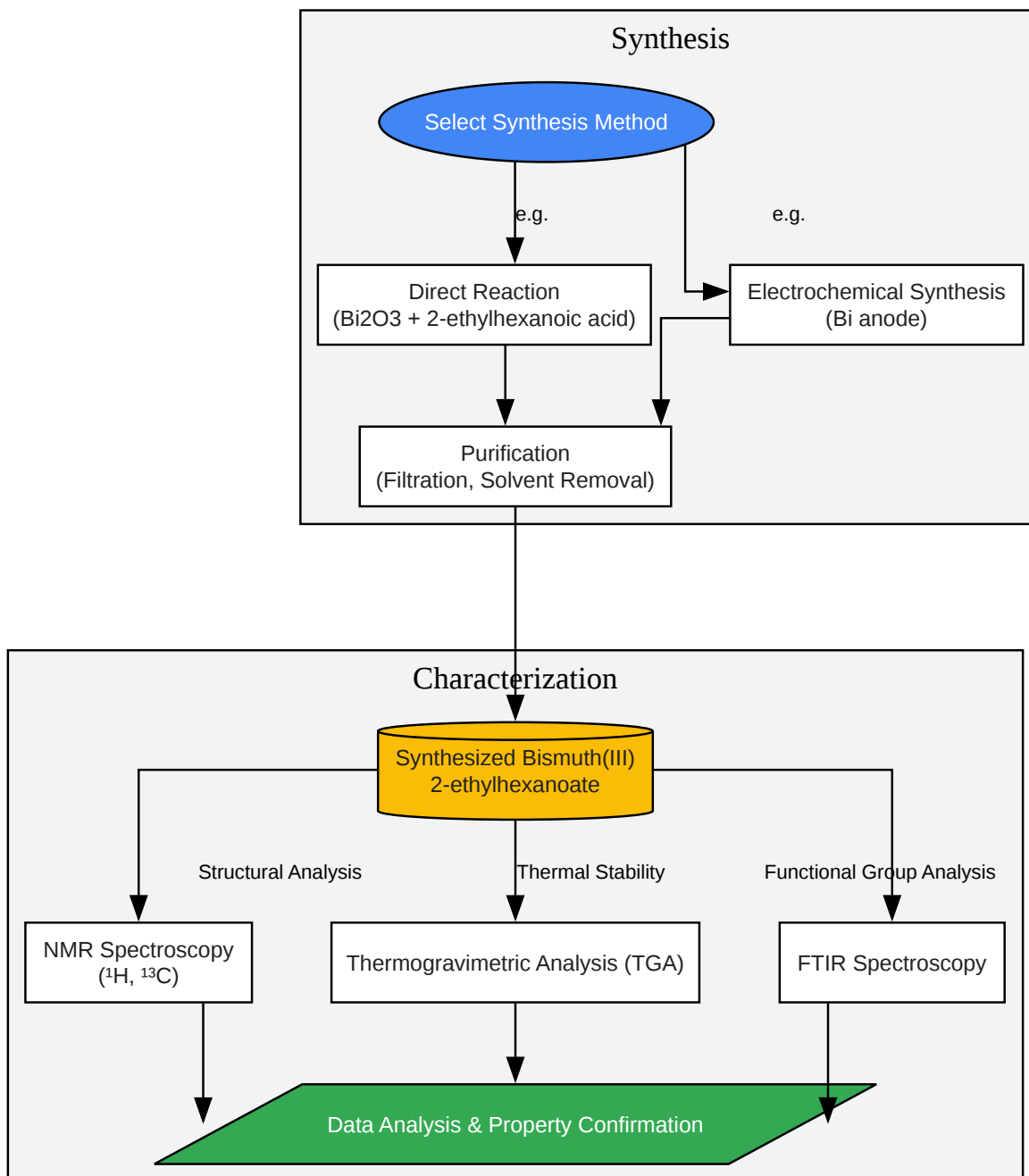
$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the molecular structure of the compound.

- Procedure:
  - A small amount of the sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
  - The NMR spectrum is recorded on a spectrometer.

- The chemical shifts, integration, and coupling patterns of the peaks in the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are analyzed to confirm the presence of the 2-ethylhexanoate ligands and their coordination to the bismuth center.

## Logical Workflow Visualization

The following diagram illustrates a typical workflow for the synthesis and characterization of Bismuth(III) 2-ethylhexanoate.



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Caption: Workflow for Synthesis and Characterization.

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